

A Comprehensive Technical Guide to the Safety and Handling of Guaiacol-d4

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Compound of Interest

Compound Name: Guaiacol-d4

Cat. No.: B1147744

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety data, handling procedures, and biological significance of **Guaiacol-d4**. The information is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge for the safe and effective use of this deuterated compound in a laboratory setting.

Introduction to Guaiacol-d4

Guaiacol-d4 is the deuterated form of Guaiacol, a naturally occurring organic compound with the chemical formula $C_7H_4D_4O_2$. Guaiacol itself is a phenolic compound found in wood creosote and is used in the synthesis of various flavorants and fragrances. The substitution of four hydrogen atoms with deuterium, a stable isotope of hydrogen, makes **Guaiacol-d4** a valuable tool in various research applications, particularly as an internal standard in mass spectrometry-based studies for quantifying Guaiacol in biological samples. Deuteration can also influence the pharmacokinetic and metabolic profiles of drugs, a factor of consideration in drug development.^[1]

Safety Data Sheet (SDS) and Hazard Identification

While a specific Safety Data Sheet (SDS) for **Guaiacol-d4** is not readily available, the safety profile is expected to be very similar to that of its non-deuterated counterpart, Guaiacol. The following information is derived from the SDS of Guaiacol and should be considered as the primary safety guidance.

GHS Classification:

- Acute Toxicity, Oral (Category 4)[[1](#)][[2](#)][[3](#)]
- Skin Irritation (Category 2)[[1](#)][[2](#)][[3](#)]
- Serious Eye Irritation (Category 2A)[[1](#)][[2](#)][[3](#)]
- Hazardous to the aquatic environment, acute hazard (Category 3)[[2](#)][[3](#)]

Hazard Statements (H-Statements):

- H302: Harmful if swallowed.[[1](#)][[2](#)][[3](#)]
- H315: Causes skin irritation.[[1](#)][[2](#)][[3](#)]
- H319: Causes serious eye irritation.[[1](#)][[2](#)][[3](#)]
- H402: Harmful to aquatic life.[[2](#)][[3](#)]

Precautionary Statements (P-Statements):

- P264: Wash skin thoroughly after handling.[[1](#)][[2](#)][[3](#)]
- P270: Do not eat, drink or smoke when using this product.[[2](#)]
- P273: Avoid release to the environment.[[2](#)]
- P280: Wear protective gloves/ eye protection/ face protection.[[2](#)][[3](#)]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell.[[2](#)]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[[2](#)]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[2](#)]
- P332 + P313: If skin irritation occurs: Get medical advice/ attention.[[2](#)]

- P337 + P313: If eye irritation persists: Get medical advice/ attention.[[2](#)]
- P501: Dispose of contents/ container to an approved waste disposal plant.[[2](#)][[3](#)]

Physical and Chemical Properties

The physical and chemical properties of **Guaiacol-d4** are expected to be nearly identical to Guaiacol, with a slight increase in molecular weight due to the deuterium atoms.

Property	Value
Appearance	Colorless to yellowish liquid or crystalline solid[4]
Molecular Formula	C ₇ H ₄ D ₄ O ₂
Molecular Weight	~128.18 g/mol
Boiling Point	205 °C (for Guaiacol)[5]
Melting Point	27-29 °C (for Guaiacol)[5]
Flash Point	82 °C (179.6 °F) (for Guaiacol)[5]
Vapor Pressure	0.11 mmHg @ 25 °C (for Guaiacol)[5][6]
Specific Gravity	1.120 (for Guaiacol)[5]
Solubility	Slightly soluble in water; soluble in ethanol, ether, and chloroform (for Guaiacol)

Handling and Storage

Proper handling and storage are crucial to maintain the integrity and stability of **Guaiacol-d4** and to ensure the safety of laboratory personnel.

General Handling Procedures for Deuterated Compounds

While deuterated compounds are stable and non-radioactive, their chemical stability is influenced by the same environmental factors as their non-deuterated counterparts:

temperature, light, and humidity.^[7] Adherence to proper storage conditions is crucial to prevent degradation and maintain isotopic enrichment.^[7]

- Preventing H/D Exchange: The primary concern when handling deuterated compounds is the potential for hydrogen-deuterium (H/D) exchange with atmospheric moisture. This can alter the isotopic purity of the compound. Therefore, it is essential to handle **Guaiacol-d4** in a dry, inert atmosphere (e.g., under nitrogen or argon) whenever possible.^[8]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.^[2]
- Ventilation: Handle **Guaiacol-d4** in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.^[2]
- Avoid Contact: Avoid contact with skin, eyes, and clothing. In case of contact, follow the first-aid measures outlined in the SDS.^[2]
- Hygroscopic Nature: Many deuterated compounds are hygroscopic and readily absorb moisture. Use dry glassware and handle in a dry atmosphere to minimize water contamination.

Storage Recommendations

- Temperature: Store **Guaiacol-d4** in a cool, dry, and well-ventilated place.^[5] For long-term storage, refrigeration (2-8 °C) is generally recommended for many deuterated compounds.^[9] Always refer to the manufacturer's specific storage instructions.
- Light: Guaiacol is sensitive to light and air.^[4] Store **Guaiacol-d4** in a light-resistant container, such as an amber vial, to prevent degradation.^{[5][7]}
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, and strong bases.^{[5][10]}
- Container: Keep the container tightly sealed to prevent contamination and moisture absorption.^{[2][5]}

Toxicological Information

The toxicological data for Guaiacol is summarized below. It is important to note that while the deuterated form is expected to have a similar toxicological profile, specific studies on **Guaiacol-d4** may not be available.

Toxicity Endpoint	Species	Route	Value
LD50	Rat	Oral	725 mg/kg[10]
LD50	Rabbit	Dermal	4600 mg/kg[6]
LDLo	Human	Oral	43 mg/kg[6]
Skin Irritation	Rabbit	-	Irritating[10]
Eye Irritation	Rabbit	-	Irritating[10]

A study on the acute toxicity of guaiacol administered subcutaneously in mice concluded that it is an extremely toxic product, with higher doses leading to lethal effects.[11][12] Necropsy revealed hepatic and renal necrosis, pulmonary edema, and hemorrhages.[11][12]

Experimental Protocols

While specific experimental protocols for the synthesis of **Guaiacol-d4** are not detailed in the provided search results, the general synthesis of Guaiacol can serve as a basis. The most common methods for synthesizing Guaiacol are the o-nitrochlorobenzene method and the catechol method.[13][14] The catechol method is generally preferred as it is a cleaner process.[13][14]

General Purification Method for Guaiacol (Adaptable for Guaiacol-d4)

A common method for purifying the primary product of Guaiacol synthesis involves melt crystallization.[13][14]

- The crude Guaiacol product is heated until it is completely molten.
- The molten product is then slowly cooled to induce crystallization.
- The high-purity Guaiacol crystallizes, leaving impurities in the mother liquor.

- The mother liquor is separated, and the process can be repeated to achieve higher purity.
- For mother liquor with a lower purity of Guaiacol, vacuum distillation can be used to enrich the Guaiacol content before further crystallization.[13][14]

Biological Activity and Signaling Pathways

Guaiacol exhibits anti-inflammatory properties by inhibiting the expression of cyclooxygenase-2 (COX-2) and the activation of nuclear factor-kappa B (NF-κB) stimulated by lipopolysaccharide (LPS).

Below is a diagram illustrating the inhibitory effect of Guaiacol on the LPS-induced inflammatory signaling pathway.

Caption: Inhibition of the NF-κB signaling pathway by **Guaiacol-d4**.

Conclusion

Guaiacol-d4 is a valuable tool for researchers, particularly in the fields of drug metabolism and pharmacokinetics. While its safety profile is expected to be similar to that of Guaiacol, the specific handling precautions for deuterated compounds, such as the prevention of H/D exchange, must be observed. By following the guidelines outlined in this technical guide, researchers can safely and effectively utilize **Guaiacol-d4** in their studies. It is imperative to always consult the manufacturer's specific safety data sheet and handling recommendations before use.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. uprm.edu [uprm.edu]
- 3. edvotek.com [edvotek.com]

- 4. spectrumchemical.com [spectrumchemical.com]
- 5. fishersci.com [fishersci.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. benchchem.com [benchchem.com]
- 8. chromservis.eu [chromservis.eu]
- 9. benchchem.com [benchchem.com]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- 11. Acute toxicity of guaiacol administered subcutaneously in the mouse - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. CN107266294A - A kind of purification process of the guaiacol first product synthesized for catechol with methanol oxidation - Google Patents [patents.google.com]
- 14. CN107266294B - A kind of purification method of guaiacol primary product for catalytic synthesis of catechol and methanol - Google Patents [patents.google.com]
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